

Application Notes and Protocols for NeoSTX in Anesthesia

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Compound of Interest

Compound Name: NeoSTX

Cat. No.: B000022

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These application notes provide a comprehensive overview of the clinical development of **NeoSTX**, a novel long-acting local anesthetic. The information is compiled from published clinical trial data and is intended to guide further research and development efforts in the field of anesthesiology.

Introduction

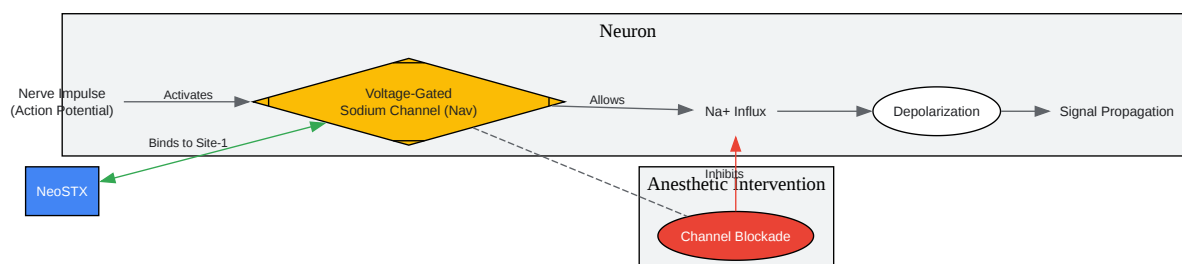
NeoSTX (Neosaxitoxin) is a potent, site-1 voltage-gated sodium channel blocker under investigation as a long-acting local anesthetic.[1] By reversibly binding to the outer pore of the sodium channel, **NeoSTX** inhibits the generation and propagation of nerve impulses, resulting in prolonged local anesthesia.[1][2] Clinical trials have explored its use alone and in combination with other local anesthetics and vasoconstrictors to extend the duration of analgesia, potentially reducing the need for postoperative opioids.

Mechanism of Action

NeoSTX exerts its anesthetic effect by blocking the influx of sodium ions through voltage-gated sodium channels (Nav) in the neuronal cell membrane. This action prevents the depolarization of the nerve fiber, thereby blocking the transmission of pain signals. The primary target of **NeoSTX** is the site-1 receptor on the alpha subunit of the sodium channel.

Signaling Pathway

The following diagram illustrates the mechanism of action of **NeoSTX** at the neuronal level.



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Mechanism of **NeoSTX** as a site-1 sodium channel blocker.

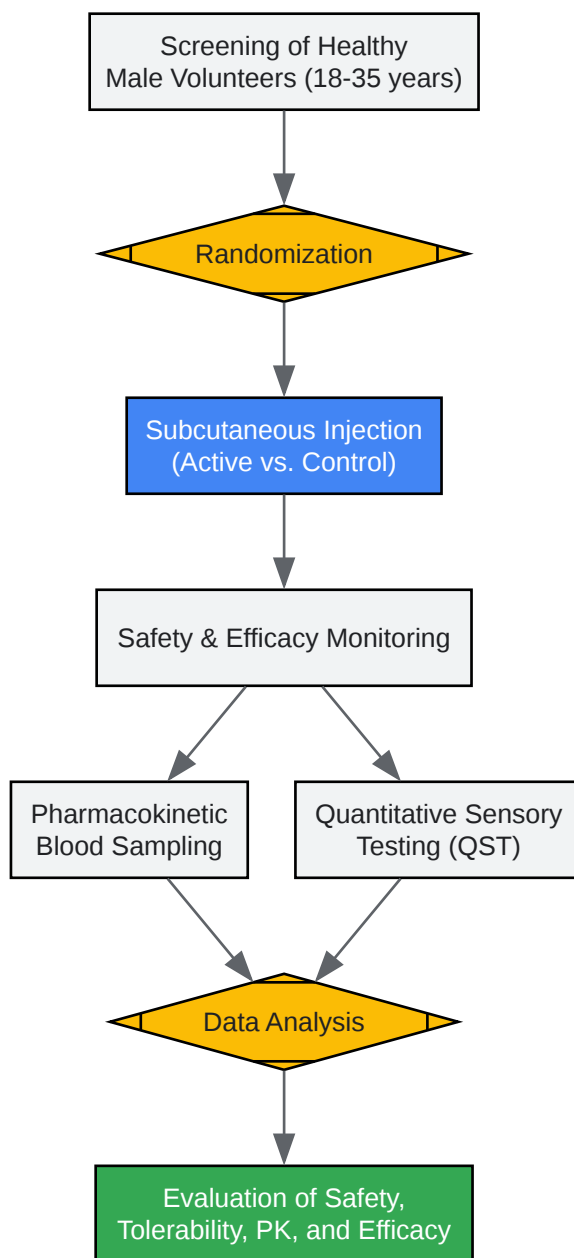
Clinical Trials Overview

NeoSTX has been evaluated in clinical trials to assess its safety, tolerability, pharmacokinetics, and efficacy as a long-acting local anesthetic. The primary focus has been on its use for cutaneous anesthesia and postoperative pain management.

Phase 1 Clinical Trial

A Phase 1, randomized, double-blind, placebo-controlled, dose-escalation trial was conducted to evaluate the safety and efficacy of **NeoSTX** for cutaneous anesthesia in healthy male volunteers.^{[1][3]}

Experimental Protocol Workflow



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References

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- 2. hcplive.com [[hcplive.com](https://www.hcplive.com)]
- 3. A Phase 1, Dose-escalation, Double-blind, Block-randomized, Controlled Trial of Safety and Efficacy of Neosaxitoxin Alone and in Combination with 0.2% Bupivacaine, with and without Epinephrine, for Cutaneous Anesthesia - PubMed [pubmed.ncbi.nlm.nih.gov]
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